

comparative analysis of CUR5g and hydroxychloroquine (HCQ)

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Compound of Interest

Compound Name: CUR5g

Cat. No.: B10861482

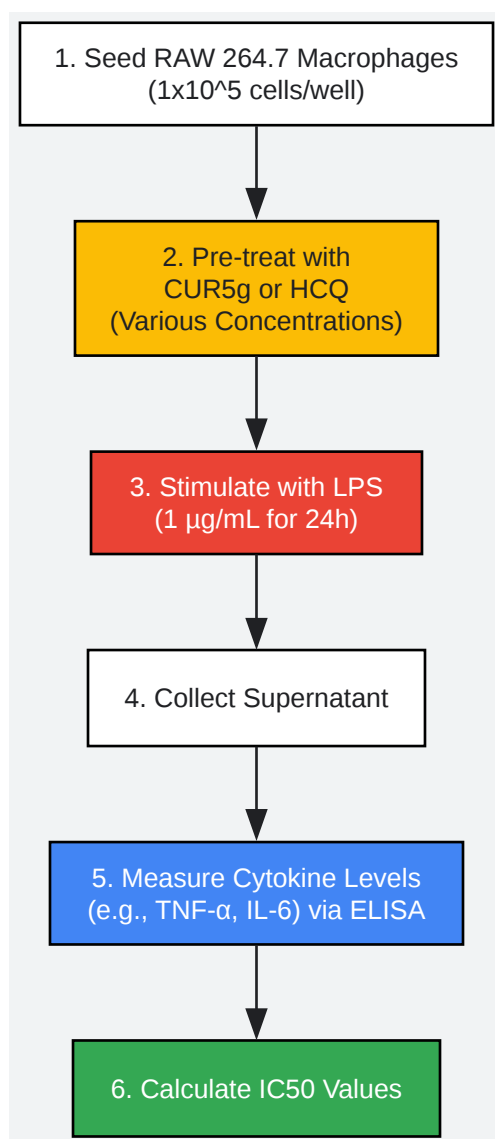
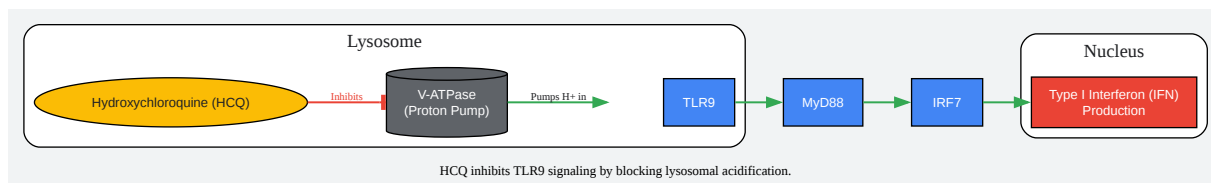
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Overview and Mechanism of Action

Hydroxychloroquine (HCQ) is an established drug used for treating malaria, rheumatoid arthritis, and lupus. Its mechanism of action involves the inhibition of lysosomal acidification, which in turn modulates key signaling pathways such as Toll-like receptor (TLR) signaling, particularly TLR7 and TLR9, and autophagy. By increasing the pH of lysosomes, HCQ interferes with antigen processing and presentation, and reduces the production of pro-inflammatory cytokines.

CUR5g is a novel therapeutic agent. While detailed public information is limited, its active component is suggested to be a derivative of curcumin, which is known for its broad anti-inflammatory properties. Curcumin has been shown to modulate multiple signaling pathways, including NF- κ B, which is a central mediator of inflammatory responses.

The following diagram illustrates the established signaling pathway inhibited by Hydroxychloroquine.



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